

Bactobolin biosynthesis pathway and gene cluster analysis

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Compound of Interest

Compound Name: *Bactobolin*

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An In-depth Technical Guide to the **Bactobolin** Biosynthesis Pathway and Gene Cluster Analysis

For Researchers, Scientists, and Drug Development Professionals

Abstract

Bactobolin, a polyketide-peptide hybrid natural product, exhibits potent antibiotic and antitumor activities. Its unique chemical structure, featuring a dichlorinated pyrrolidine ring and a complex bicyclic core, has garnered significant interest from the scientific community. This technical guide provides a comprehensive overview of the **bactobolin** biosynthesis pathway, a detailed analysis of its corresponding gene cluster in *Burkholderia thailandensis*, and methodologies for its study. This document is intended to serve as a valuable resource for researchers in natural product biosynthesis, drug discovery, and synthetic biology.

Introduction to Bactobolin

Bactobolin is a secondary metabolite originally isolated from *Pseudomonas* species and later found to be produced by *Burkholderia thailandensis* E264.[1] It belongs to a class of hybrid polyketide-nonribosomal peptide natural products. The **bactobolin** family includes several analogs, with **bactobolin** A being one of the most abundant and well-characterized members. These compounds have demonstrated significant biological activities, including antibacterial action against Gram-positive and Gram-negative pathogens and cytotoxic effects against various cancer cell lines. The unique structural features and potent bioactivities of **bactobolins**

make their biosynthetic pathway a fascinating subject of study for the discovery of novel enzymatic mechanisms and for bioengineering efforts to produce new analogs with improved therapeutic properties.

The Bactobolin Biosynthetic Gene Cluster (BGC)

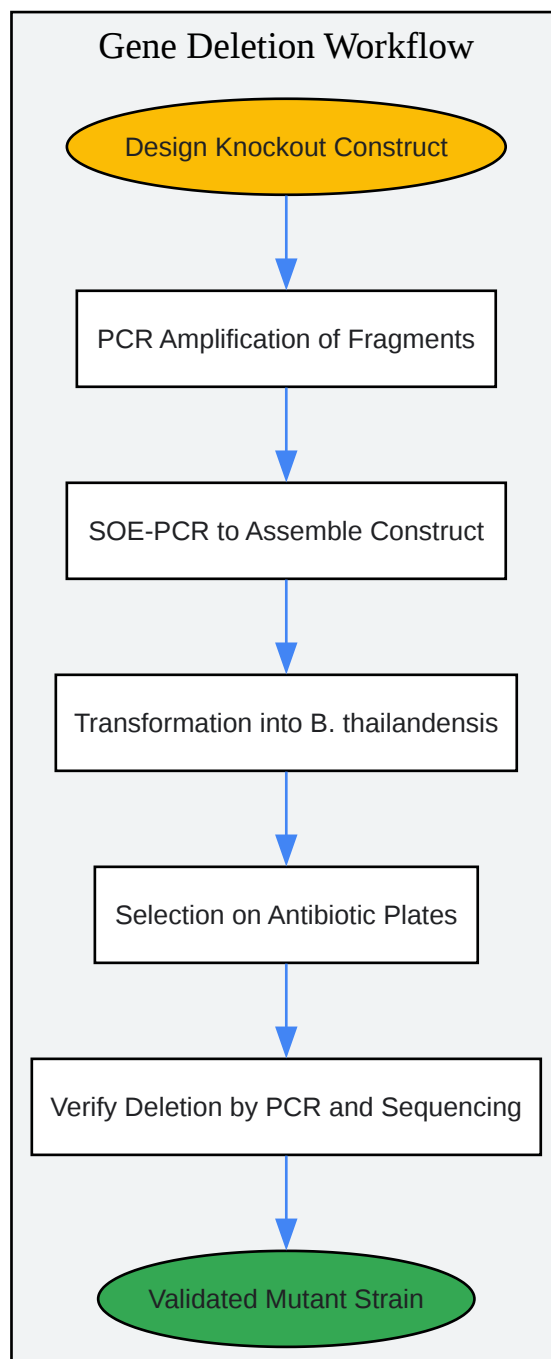
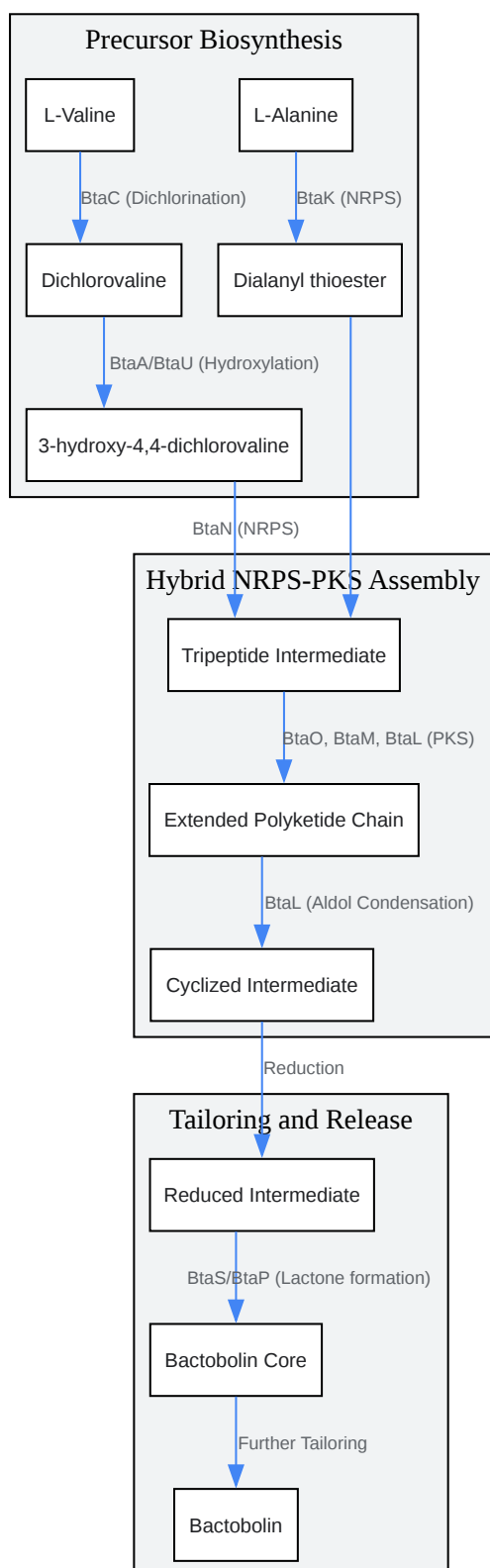
The biosynthesis of **bactobolin** is orchestrated by a dedicated gene cluster, designated as the 'bta' cluster in *Burkholderia thailandensis* E264. This cluster is a prime example of a hybrid Non-Ribosomal Peptide Synthetase (NRPS) and Polyketide Synthase (PKS) system.

Organization of the bta Gene Cluster

The bta gene cluster is comprised of a series of genes encoding the core biosynthetic machinery (NRPS and PKS modules), tailoring enzymes, transporters, and regulatory proteins. Bioinformatic analysis of the cluster has been instrumental in predicting the function of individual genes and formulating a model for the biosynthetic pathway.

A schematic representation of the **bactobolin** gene cluster is provided below:





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References

- 1. Quorum-Sensing-Regulated Bactobolin Production by Burkholderia thailandensis E264 - PMC [pmc.ncbi.nlm.nih.gov]
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